

An In-depth Technical Guide to 4-Hydroxy-5-methoxy-2-nitrobenzoic Acid

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Compound of Interest

Compound Name: 4-Hydroxy-5-methoxy-2-nitrobenzoic acid

Cat. No.: B1611470

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Hydroxy-5-methoxy-2-nitrobenzoic acid**, a valuable chemical intermediate in pharmaceutical research and development. Due to the limited availability of detailed public data for this specific compound, this guide also includes information on closely related isomers and derivatives to provide a broader context for its synthesis, characterization, and potential applications.

Chemical Identifiers and Properties

While a specific PubChem entry for **4-Hydroxy-5-methoxy-2-nitrobenzoic acid** (CAS No. 140647-01-4) is not readily available, data for structurally similar compounds provide insights into its likely characteristics. The identifiers for several related molecules are summarized in the table below.

Identifier	4-Hydroxy-5-methoxy-2-nitrobenzoic acid	Methyl 5-hydroxy-4-methoxy-2-nitrobenzoate[1]	4-Hydroxy-3-methoxy-5-nitrobenzoic acid[2]	4-(Benzyloxy)-5-methoxy-2-nitrobenzoic acid[3]
CAS Number	140647-01-4[4]	215659-03-3	15785-54-3	60547-92-4
PubChem CID	Not Available	53396387	15527939	10859633
Molecular Formula	C ₈ H ₇ NO ₆	C ₉ H ₉ NO ₆	C ₈ H ₇ NO ₆	C ₁₅ H ₁₃ NO ₆
Molecular Weight	213.14 g/mol	227.17 g/mol	213.14 g/mol	303.27 g/mol
InChI	Not Available	InChI=1S/C ₉ H ₉ NO ₆ /c1-15-8-4-6(10(13)14)5(3-7(8)11)9(12)16-2/h3-4,11H,1-2H3	InChI=1S/C ₈ H ₇ NO ₆ /c1-15-6-3-4(8(11)12)2-5(7(6)10)9(13)14/h2-3,10H,1H3,(H,11,12)	InChI=1S/C ₁₅ H ₁₃ NO ₆ /c1-21-13-7-11(15(17)18)12(16(19)20)8-14(13)22-9-10-5-3-2-4-6-10/h2-8H,9H2,1H3,(H,17,18)
InChIKey	Not Available	ZKUUVVYMPUDTGJ-UHFFFAOYSA-N	AEDVAGWYAKIOIM-UHFFFAOYSA-N	VTHHRADLOLKTLD-UHFFFAOYSA-N
SMILES	Not Available	COC1=C(C=C(C(=C1)--INVALID-LINK--[O-])C(=O)OC)O	COC1=CC(=CC(=C1O)--INVALID-LINK--[O-])C(=O)O	COC1=C(C=C(C(=C1)C(=O)O)--INVALID-LINK--[O-])OCC2=CC=CC=C2

Synthesis and Experimental Protocols

A direct and detailed experimental protocol for the synthesis of **4-Hydroxy-5-methoxy-2-nitrobenzoic acid** is not readily available in the surveyed literature. However, a plausible synthetic route can be inferred from the synthesis of its isomer, 5-hydroxy-4-methoxy-2-

nitrobenzoic acid, which is produced from 4,5-dimethoxy-2-nitrobenzoic acid.^[5] This suggests that selective demethylation of a dimethoxy-nitrobenzoic acid precursor is a viable strategy.

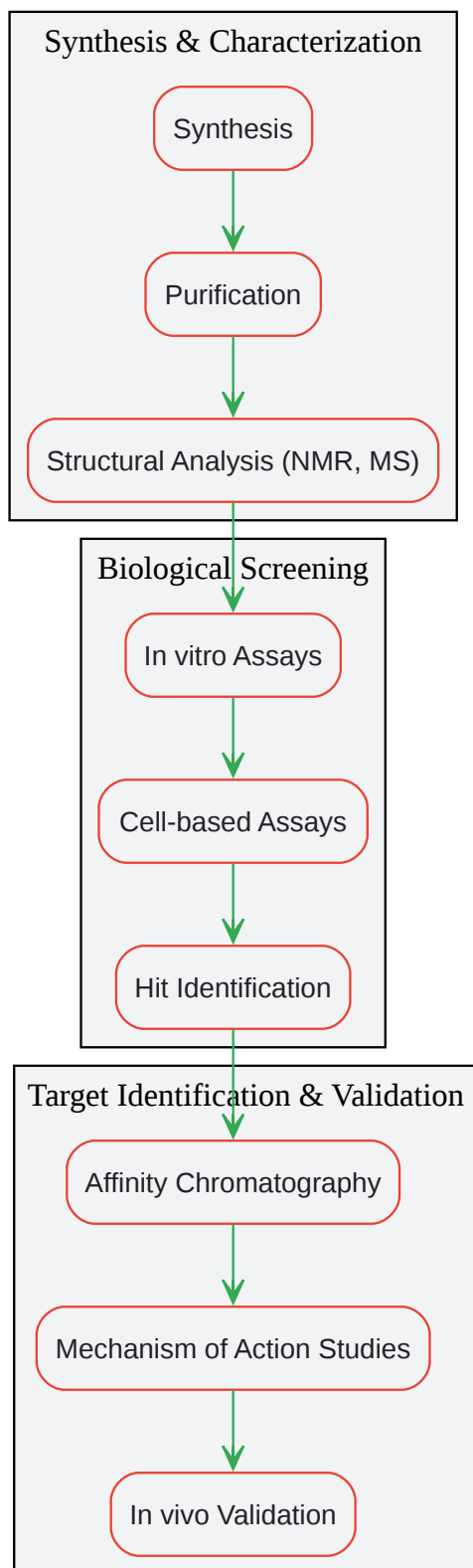
A patented process for a similar compound involves the reaction of a 4,5-dimethoxy-2-nitrobenzoic acid compound with a base, followed by acidification.^[5]

Hypothetical Synthetic Pathway:

4,5-Dimethoxy-2-nitrobenzoic acid

Selective Demethylation

4-Hydroxy-5-methoxy-2-nitrobenzoic acid



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References

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